

Introduction: Understanding **Cbz-DL-homoserine**

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Compound of Interest

Compound Name: *Cbz-DL-homoserine*

Cat. No.: *B7874359*

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Carbobenzyloxy-DL-homoserine (**Cbz-DL-homoserine**) is an N-protected amino acid derivative commonly utilized in synthetic organic chemistry, particularly in peptide synthesis and the development of novel pharmaceutical agents. The carbobenzyloxy (Cbz) group serves as a crucial protecting group for the amine functionality of the homoserine backbone, preventing unwanted side reactions during chemical transformations. Homoserine itself is an alpha-amino acid, and its derivatives are of significant interest in various biological and chemical research fields.[1]

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **Cbz-DL-homoserine** in a laboratory setting. As a Senior Application Scientist, the following sections synthesize critical safety data with practical, field-tested insights to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. The protocols described herein are designed to be self-validating, promoting a culture of safety and meticulousness in the laboratory.

Chemical & Physical Properties

A foundational understanding of a compound's physical properties is critical for its safe handling and storage.

Property	Value	Source
Molecular Formula	C12H15NO5	[2]
Molecular Weight	253.25 g/mol	[2][3]
Appearance	White to off-white solid/powder	[4][5]
Purity	Typically ≥95%	[2]
Storage Temperature	Room temperature; keep in a dark, dry, and sealed container	[3]

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for the DL-racemic mixture is not readily available, data from the individual D- and L-isomers, as well as the unprotected DL-homoserine, allows for a comprehensive hazard assessment. The primary hazards associated with Cbz-protected homoserine derivatives are irritation to the skin, eyes, and respiratory tract.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. Based on available data for closely related compounds, **Cbz-DL-homoserine** should be handled as a substance with the following classifications:

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled

Sources:[1][3][6]

Associated Pictograms and Signal Word

- Pictogram: GHS07 (Exclamation Mark)[6]
- Signal Word: Warning[1][3][6]

Primary Routes of Exposure and Symptoms

- Inhalation: May cause irritation to the respiratory tract, leading to coughing and shortness of breath.[1]
- Skin Contact: Causes skin irritation, which may manifest as redness, itching, and inflammation.[1]
- Eye Contact: Causes serious eye irritation, including redness, pain, and watering.[1]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation.[6]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, combining engineering controls, administrative controls, and personal protective equipment.

Engineering Controls

- Ventilation: All weighing and handling of solid **Cbz-DL-homoserine** should be conducted in a well-ventilated area. A chemical fume hood is recommended, especially when handling larger quantities or if dust generation is likely.
- Eye Wash Stations and Safety Showers: Ensure that certified and unobstructed emergency eye wash stations and safety showers are readily accessible in the immediate vicinity of the handling area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Cbz-DL-homoserine**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety glasses with side shields (ANSI Z87.1 compliant) or chemical splash goggles.	To protect against airborne particles and accidental splashes.[4]
Hand Protection	Standard laboratory gloves (nitrile or latex). Check for degradation or punctures before use.	To prevent skin contact and irritation. Nitrile offers good chemical resistance.[4]
Body Protection	A fully buttoned, long-sleeved laboratory coat.	To protect skin and clothing from spills and contamination. [4]
Respiratory Protection	Generally not required under normal conditions with adequate ventilation. If dust is generated, an N95-rated respirator should be used.	To prevent inhalation of irritating dust particles.[4]
Foot Protection	Closed-toe shoes.	To protect against spills and dropped objects.[4]

Safe Handling and Experimental Workflow

Adherence to a systematic workflow minimizes risks and ensures experimental reproducibility. The following section details a standard protocol for preparing a stock solution of **Cbz-DL-homoserine**.

Step-by-Step Solution Preparation Protocol

Objective: To safely prepare a 100 mL of a 0.1 M stock solution of **Cbz-DL-homoserine** in a suitable organic solvent (e.g., DMSO, DMF).

Materials:

- **Cbz-DL-homoserine** (solid)
- Appropriate solvent (e.g., DMSO)
- Analytical balance
- Weigh boat
- Spatula
- Volumetric flask (100 mL) with stopper
- Beaker and magnetic stir bar (optional)
- Pipettes
- Appropriate PPE

Workflow:

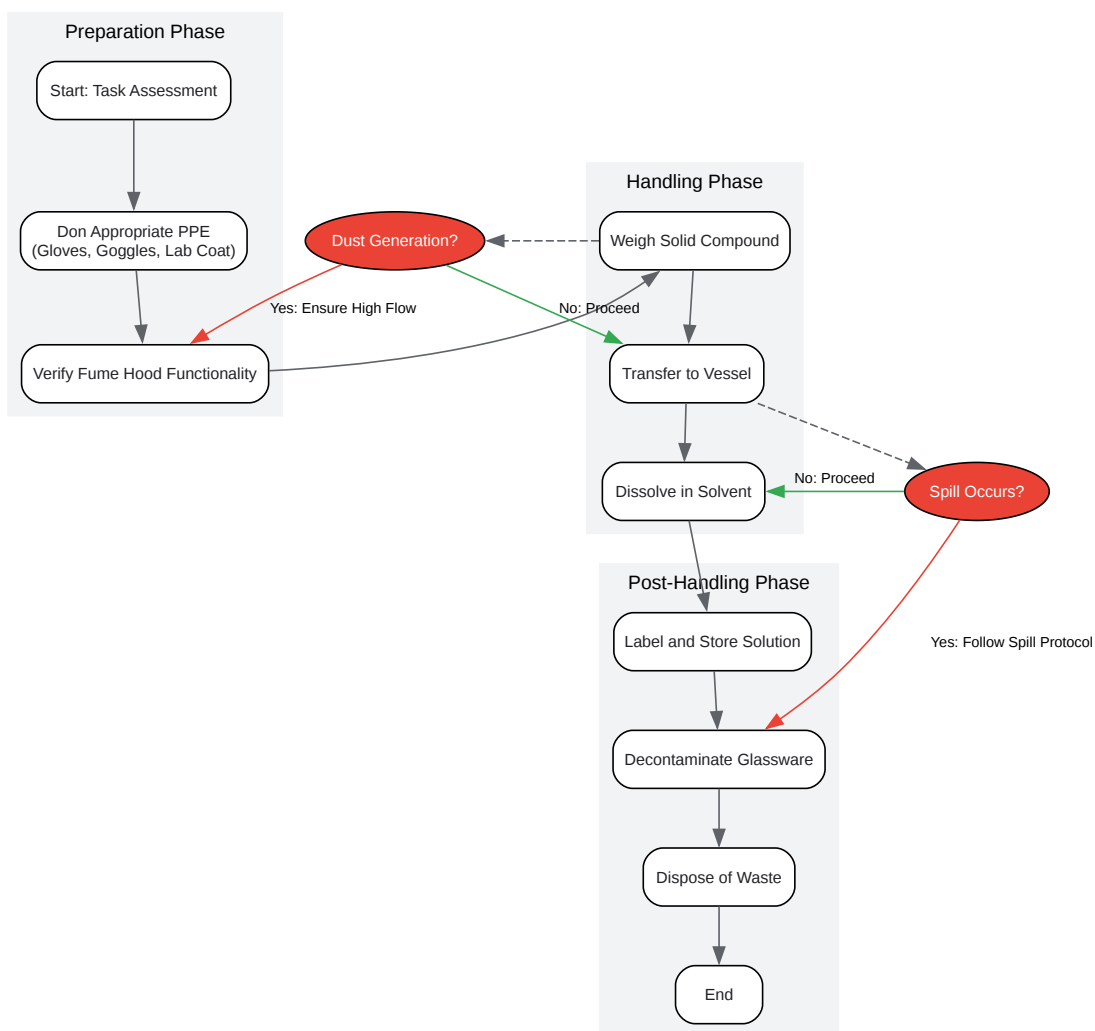
- Preparation and PPE: Don all required personal protective equipment (lab coat, safety glasses, gloves). Ensure the work area (chemical fume hood) is clean and uncluttered.
- Mass Calculation: Calculate the required mass of **Cbz-DL-homoserine**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 253.25 \text{ g/mol} = 2.53 \text{ g}$
- Weighing: Place a weigh boat on the analytical balance and tare it. Carefully weigh 2.53 g of **Cbz-DL-homoserine**. Avoid generating dust.
- Dissolution:
 - Carefully transfer the weighed solid into the 100 mL volumetric flask.
 - Add approximately 50-60 mL of the chosen solvent to the flask.

- Stopper the flask and gently swirl to dissolve the solid. A magnetic stirrer can be used for this step by first dissolving in a beaker and then quantitatively transferring to the volumetric flask.
- Final Volume Adjustment: Once the solid is fully dissolved, add more solvent until the bottom of the meniscus reaches the calibration mark on the volumetric flask.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Label the flask clearly with the compound name, concentration, solvent, and date of preparation. Store in a cool, dry, and dark place as per stability requirements.

Workflow Visualization

The following diagram illustrates the key decision points and safety checks embedded within the handling workflow.

Workflow for Safe Handling of Cbz-DL-homoserine



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Caption: A logical workflow for the safe handling and preparation of **Cbz-DL-homoserine** solutions.

Spill, Emergency, and Disposal Procedures

Spill Response

- **Small Solid Spill:** For a small spill of solid material, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal.
- **Liquid Spill:** Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- **Area Decontamination:** Clean the spill area with a suitable solvent and then with soap and water.
- **Personnel Decontamination:** If skin contact occurs, wash the affected area thoroughly with soap and water. If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention.

First Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Disposal Considerations

- **Waste Disposal:** Dispose of **Cbz-DL-homoserine** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of

down the drain or in regular laboratory trash. Waste should be handled as hazardous chemical waste.

- Contaminated Labware: Disposable items (gloves, weigh boats) should be placed in a designated hazardous waste container. Reusable glassware should be rinsed with a suitable solvent (the rinsate collected as hazardous waste) before standard washing.

Conclusion

The safe and effective use of **Cbz-DL-homoserine** in a research setting is predicated on a thorough understanding of its potential hazards and the strict implementation of established safety protocols. By integrating the principles of GHS, appropriate engineering controls, mandatory PPE, and systematic handling procedures, researchers can mitigate risks to themselves and their colleagues. This guide serves as a foundational document to be integrated into laboratory-specific safety training and standard operating procedures.

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- To cite this document: BenchChem. [Introduction: Understanding Cbz-DL-homoserine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7874359/docs#introduction-understanding-cbz-dl-homoserine>]

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